

Introduction: Situating Aflatoxin R0 in the Mycotoxin Landscape

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Compound of Interest

Compound Name: Aflatoxin R0

Cat. No.: B1217200

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Aflatoxin R0, also known as Aflatoxicol, is a significant mycotoxin belonging to the aflatoxin family—a group of toxic and carcinogenic secondary metabolites produced primarily by fungi of the *Aspergillus* genus, notably *Aspergillus flavus* and *Aspergillus parasiticus*.^{[1][2][3]} Unlike the more commonly discussed aflatoxins B1, B2, G1, and G2, **Aflatoxin R0** is a principal metabolic product of Aflatoxin B1 (AFB1).^{[1][2][4][5][6]} This metabolic conversion is not restricted to the producing fungi, such as *Rhizopus* spp., but also occurs in the tissues of animals and humans upon ingestion of AFB1-contaminated food and feed.^{[1][7]}

The significance of **Aflatoxin R0** for researchers, toxicologists, and drug development professionals lies in its interconvertibility with AFB1, the most potent known natural carcinogen.^{[1][7]} This bioconversion acts as a reservoir, potentially regenerating the parent toxin and contributing to the overall toxicological burden.^[1] As a grain and livestock feed contaminant, its presence is a critical indicator of AFB1 exposure and metabolism.^[2] Understanding the unique chemical and molecular characteristics of **Aflatoxin R0** is therefore paramount for accurate risk assessment, the development of sensitive detection methods, and the design of effective detoxification strategies.

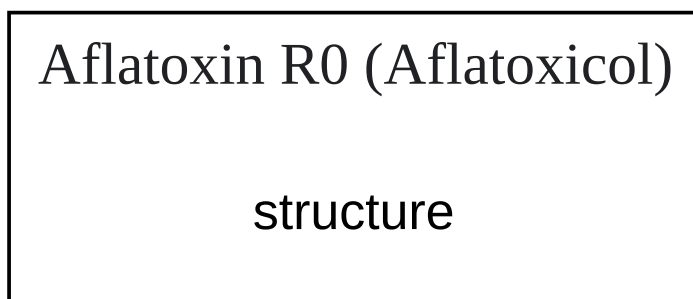
Part 1: Chemical Identity and Molecular Properties of Aflatoxin R0

Aflatoxin R0 is a complex heterocyclic compound. Its structure is derived from the reduction of the cyclopentenone carbonyl group of Aflatoxin B1 to a hydroxyl group. This seemingly minor structural modification significantly alters its physicochemical properties while retaining the core furo[2,3-h]coumarin skeleton responsible for its toxic potential.

Systematic Nomenclature and Structural Identifiers

- IUPAC Name: (3S,7R,16S)-16-hydroxy-11-methoxy-6,8,19-trioxapentacyclo[10.7.0.0²,⁹.0³,⁷.0¹³,¹⁷]nonadeca-1,4,9,11,13(17)-pentaen-18-one[6]
- Common Names: Aflatoxicol, **Aflatoxin R0**[1][4][6]
- CAS Number: 29611-03-8[4][6]

Chemical Structure Diagram



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Caption: Chemical structure of **Aflatoxin R0**.

Molecular and Physicochemical Properties

The molecular properties of **Aflatoxin R0** are summarized in the table below. These data are crucial for designing analytical methods, predicting its behavior in biological systems, and developing purification protocols.

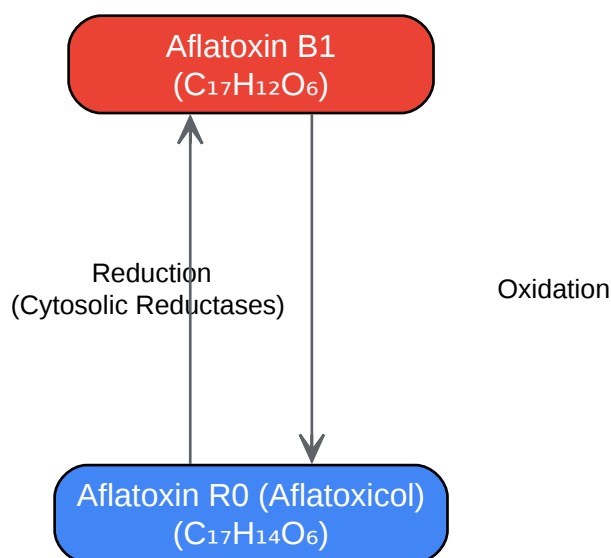
Property	Value	Source(s)
Molecular Formula	C ₁₇ H ₁₄ O ₆	[1][4][6][8]
Molecular Weight	314.29 g/mol	[1][4][6][8]
Appearance	White to off-white crystalline powder	[2][4]
Solubility	Soluble in methanol, ethanol, DMSO, ethyl acetate; Insoluble in water	[2]
Stereochemistry	Absolute, with 3 defined stereocenters	[8]
Storage	Store at -20°C, protected from light, under nitrogen atmosphere	[4]

Part 2: Biological Activity and Toxicological Profile

Aflatoxin R0's toxicity is intrinsically linked to its role as a metabolite of Aflatoxin B1. The biotransformation is a critical aspect of its mechanism of action, influencing the persistence and overall carcinogenicity of the parent compound.

Metabolic Pathway: The Aflatoxin B1-Aflatoxicol Interconversion

Upon ingestion, Aflatoxin B1 is metabolized in the liver by cytosolic reductase enzymes, leading to the formation of **Aflatoxin R0**.^[9] This reaction is reversible, allowing Aflatoxicol to be oxidized back to Aflatoxin B1, thereby serving as a toxic reservoir that can prolong the exposure of tissues to the potent carcinogen.^[1]



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Caption: Reversible metabolic conversion of Aflatoxin B1 to **Aflatoxin R0**.

Mechanism of Carcinogenicity and Genotoxicity

Like its precursor, **Aflatoxin R0** is considered a mutagenic and carcinogenic mycotoxin.[1][4] Its toxicity is mediated through the same fundamental mechanism as Aflatoxin B1: the formation of DNA adducts.[2] While AFB1 itself must be activated by cytochrome P450 enzymes to a reactive epoxide (AFB1-8,9-epoxide) to bind to DNA, the re-oxidation of **Aflatoxin R0** back to AFB1 ensures a sustained supply of the substrate for this bioactivation process.[9][10] The resulting DNA adducts can lead to mutations, particularly G → T transversions in the p53 tumor suppressor gene, a critical event in the development of hepatocellular carcinoma.[11]

The primary health concerns associated with exposure include:

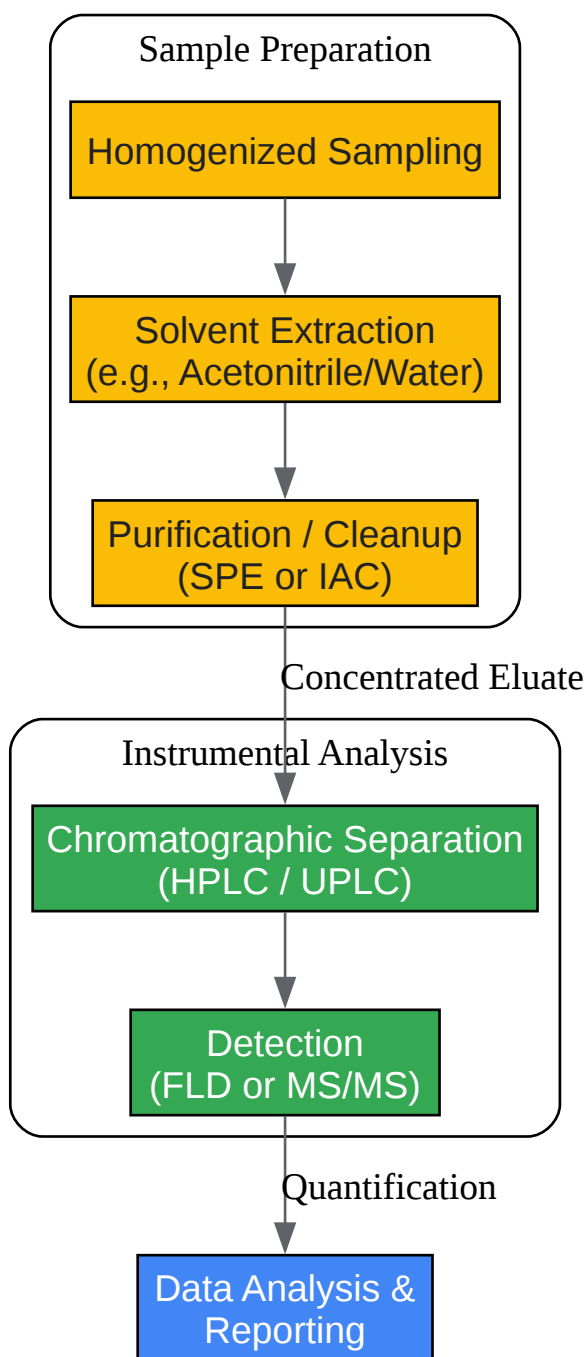
- Hepatotoxicity: Acute exposure can lead to hepatic necrosis, while chronic exposure is linked to cirrhosis and liver cancer.[11][12]
- Carcinogenicity: Classified as a carcinogen, primarily targeting the liver.[2]
- Immunosuppression: Chronic exposure can impair immune function, increasing susceptibility to infections.[11][13]

Part 3: Analytical Methodologies for Detection and Quantification

The detection of **Aflatoxin R0** in complex matrices like food, feed, and biological tissues requires robust analytical workflows. The methods are generally applicable to the broader class of aflatoxins and rely on efficient extraction, cleanup, and sensitive detection.[\[14\]](#)

General Analytical Workflow

A typical analytical procedure involves sample preparation (extraction and cleanup) followed by chromatographic separation and detection.



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Caption: Standard workflow for the analysis of **Aflatoxin R0**.

Experimental Protocol: Aflatoxin Extraction and Cleanup

This protocol outlines a generalized method for extracting aflatoxins from a solid matrix (e.g., ground peanuts), which is a common and critical step prior to instrumental analysis.[15]

Objective: To extract and purify **Aflatoxin R0** from a contaminated sample for subsequent analysis by HPLC-FLD.

Materials:

- Homogenized sample (e.g., 25 g of peanut paste)
- Extraction solvent: Methanol:Water (70:30, v/v)
- Sodium chloride (NaCl)
- High-speed blender
- Filter paper
- Solid-Phase Extraction (SPE) C18 cartridges or Immunoaffinity Columns (IAC) specific for aflatoxins
- Phosphate-buffered saline (PBS) for IAC
- Elution solvent (e.g., Methanol or Acetonitrile)
- Nitrogen evaporator

Methodology:

- Extraction: a. Weigh 25 g of the homogenized sample into a blender jar. b. Add 5 g of NaCl and 125 mL of the methanol:water (70:30) extraction solvent.[\[15\]](#) c. Blend at high speed for 2 minutes to create a slurry. d. Filter the extract through fluted filter paper to separate the liquid phase.
- Cleanup using Immunoaffinity Column (IAC): a. Dilute a known volume of the filtered extract with PBS as per the IAC manufacturer's instructions. This is critical to ensure proper antibody binding. b. Pass the diluted extract through the immunoaffinity column at a slow, steady flow rate (e.g., 1-2 mL/min). The antibodies within the column will selectively bind to the aflatoxins.[\[16\]](#) c. Wash the column with water or PBS to remove matrix interferences while the aflatoxins remain bound. d. Elute the purified aflatoxins from the column using a small volume of methanol. e. Collect the eluate.

- Concentration: a. Evaporate the eluate to dryness under a gentle stream of nitrogen. b. Reconstitute the residue in a small, precise volume of mobile phase (e.g., 500 µL) suitable for HPLC injection.

Causality and Trustworthiness: This protocol is designed for high recovery and purity. The use of a polar solvent mixture (methanol/water) efficiently extracts the moderately polar aflatoxins. [16] The IAC cleanup step provides exceptional specificity, as it relies on the highly selective binding between antibodies and the aflatoxin molecule, thereby removing co-extractive compounds that could interfere with detection.[15][16] This self-validating system ensures that the final extract is a clean and concentrated representation of the aflatoxins present in the original sample, leading to reliable and reproducible quantification.

Conclusion

Aflatoxin R0 represents a crucial, yet often overlooked, component of the total aflatoxin threat. Its chemical properties, particularly its relationship as a reversible metabolite of the highly potent Aflatoxin B1, underscore its importance in toxicology and food safety. For researchers and drug development professionals, understanding its structure and behavior is essential for developing comprehensive models of aflatoxin toxicity and for designing analytical methods that can accurately capture the full scope of contamination. The continued refinement of extraction and detection protocols will remain a key objective in mitigating the health risks posed by this family of mycotoxins.

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